

Application Notes and Protocols: In Vitro Reconstitution of Stalk Peptide-Mediated Signaling

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Compound of Interest

Compound Name: *Stalk peptide*

Cat. No.: *B15609826*

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Audience: Researchers, scientists, and drug development professionals.

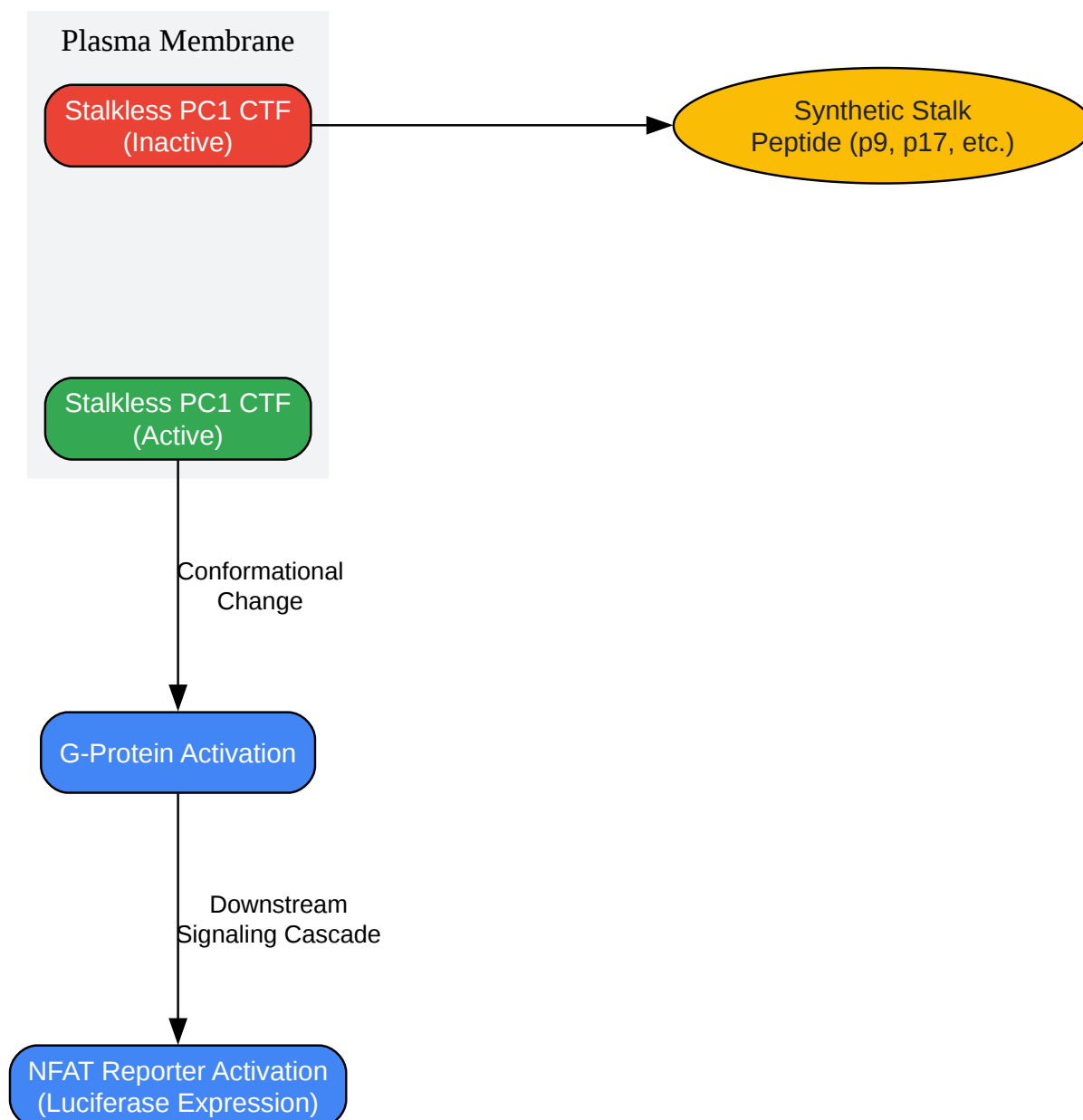
Introduction

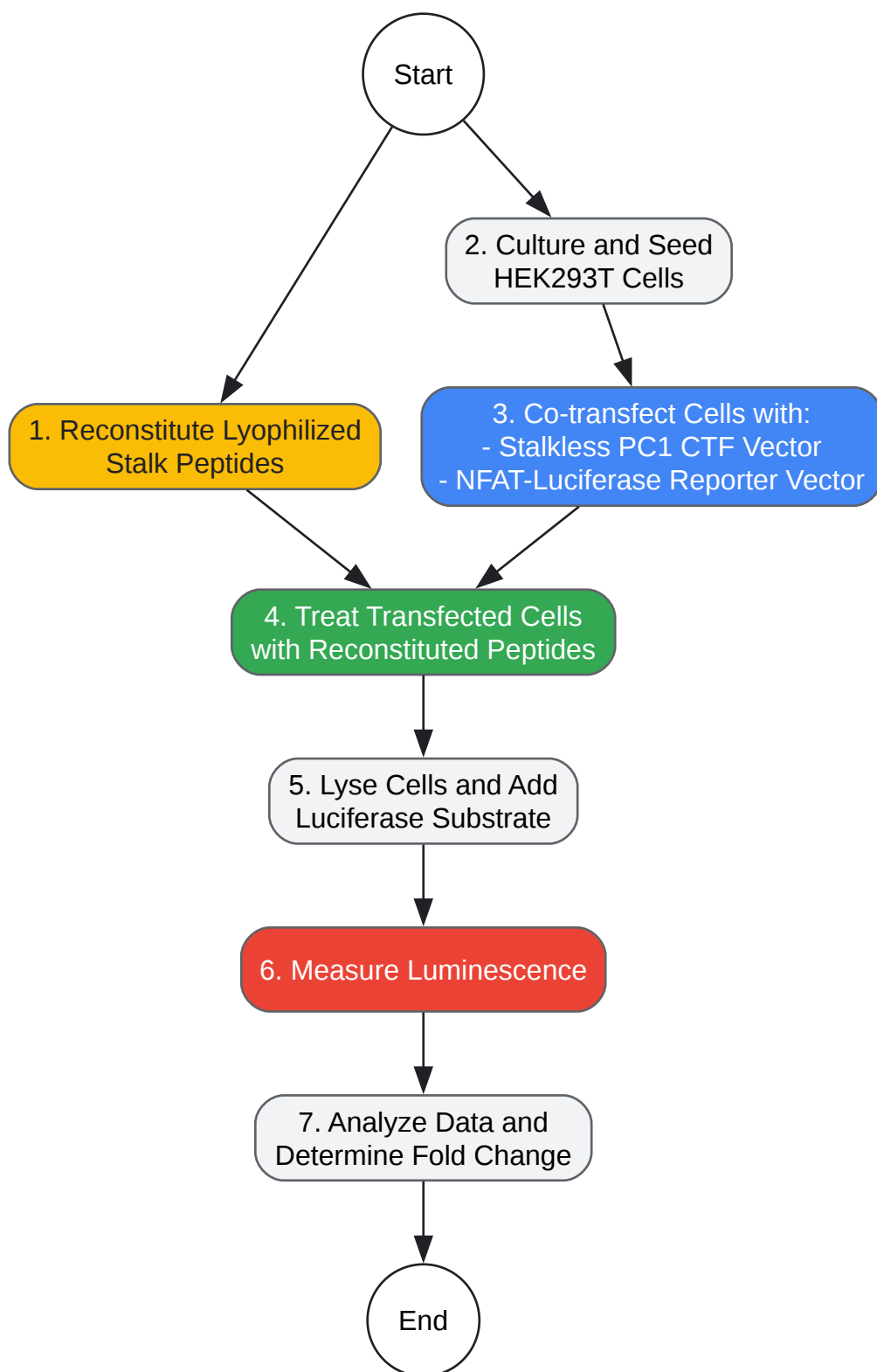
Polycystin-1 (PC1) is an atypical G protein-coupled receptor (GPCR) critical for cellular function, and its mutation is a primary cause of Autosomal Dominant Polycystic Kidney Disease (ADPKD).[1][2][3] PC1 signaling is activated by a novel mechanism involving a tethered agonist (TA) located in its extracellular "stalk" region.[2][4] Following autocatalytic cleavage of PC1, the N-terminal stalk of the C-terminal fragment (CTF) interacts with the receptor's transmembrane domains, inducing a conformational change that triggers downstream signaling.[1][5]

This mechanism can be reconstituted in vitro using synthetic, soluble peptides derived from the PC1 stalk sequence. These peptides can function as agonists, reactivating signaling in a stalkless PC1 CTF mutant (CTF Δ st).[6][7] This application note provides a detailed overview and protocols for reconstituting and measuring **stalk peptide**-mediated PC1 signaling, a valuable tool for studying PC1 function and for screening potential therapeutic modulators.[2][8]

Signaling Pathway and Experimental Overview

The reconstitution assay relies on the ability of exogenous **stalk peptides** to bind to the extracellular TOP domain of a stalk-deleted PC1 CTF, mimicking the action of the native tethered agonist.^{[6][9]} This binding event induces conformational changes that activate downstream signaling pathways, which can be quantified using a reporter assay, such as the Nuclear Factor of Activated T-cells (NFAT) luciferase reporter system.^{[1][2]}





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- To cite this document: BenchChem. [Application Notes and Protocols: In Vitro Reconstitution of Stalk Peptide-Mediated Signaling]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15609826/docs#application-notes-and-protocols-in-vitro-reconstitution-of-stalk-peptide-mediated-signaling>]

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